Comparing 2-methoxy-N-(4-methoxyphenyl)benzamide vs Monastrol potency

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Compound of Interest

Compound Name:	*2-methoxy-N-(4-methoxyphenyl)benzamide*
CAS No.:	*97618-68-3*
Cat. No.:	*B172418*

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The following guide provides an in-depth technical comparison between Monastrol, the prototypical allosteric Eg5 inhibitor, and **2-methoxy-N-(4-methoxyphenyl)benzamide**, a structural analog often encountered as a synthetic intermediate or a simplified pharmacophore probe.

Executive Summary

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Feature	Monastrol	2-methoxy-N-(4-methoxyphenyl)benzamide
Primary Target	Kinesin-5 (Eg5/KIF11)	Putative Precursor / Weak Tubulin Binder
Mechanism	Allosteric Inhibition (Loop L5/ 2/ 3 pocket)	Lacks DHPM core; likely inactive on Eg5 or acts as a weak colchicine-site tubulin binder.
Biochemical Potency	IC 14–50 M (ATPase)	Inactive / >100 M (Estimated on Eg5)
Cellular Phenotype	"Monoaster" formation (Mitotic Arrest)	Non-specific or G2/M arrest (if tubulin active)
Chemical Class	Dihydropyrimidine (DHPM)	Benzamide (Open-chain precursor)
Key Application	Reference inhibitor for Eg5 studies; Phenotypic screening control.	Synthetic intermediate for Monastrol analogs; SAR fragment probe.

Mechanistic Analysis: The Pharmacophore Gap

The core distinction between these two compounds lies in their ability to engage the Eg5 allosteric binding pocket.

Monastrol: The Allosteric Lock

Monastrol is a specific, cell-permeable, small-molecule inhibitor that binds to a hydrophobic pocket formed by Loop L5, helix

2, and helix

3 of the kinesin motor domain.

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- Mode of Action: It does not compete with ATP.[1] Instead, it induces a conformational change that locks the motor domain in an ADP-bound state, preventing the "force-generating" step (neck linker docking).

- Structural Requirement: The dihydropyrimidine (DHPM) ring is critical. The C4-phenyl group inserts into the hydrophobic pocket, while the N1-H and C2=S/O groups form essential hydrogen bonds (e.g., with Glu116 and Glu118).

2-methoxy-N-(4-methoxyphenyl)benzamide: The Missing Scaffold

This compound represents a "linearized" or "open" version of the pharmacophore.

- Structural Deficit: It lacks the rigid DHPM ring. While it possesses the two aromatic rings (similar to the C4-phenyl and the N1-substituent of some analogs), it lacks the specific spatial geometry required to wedge open the L5 loop.

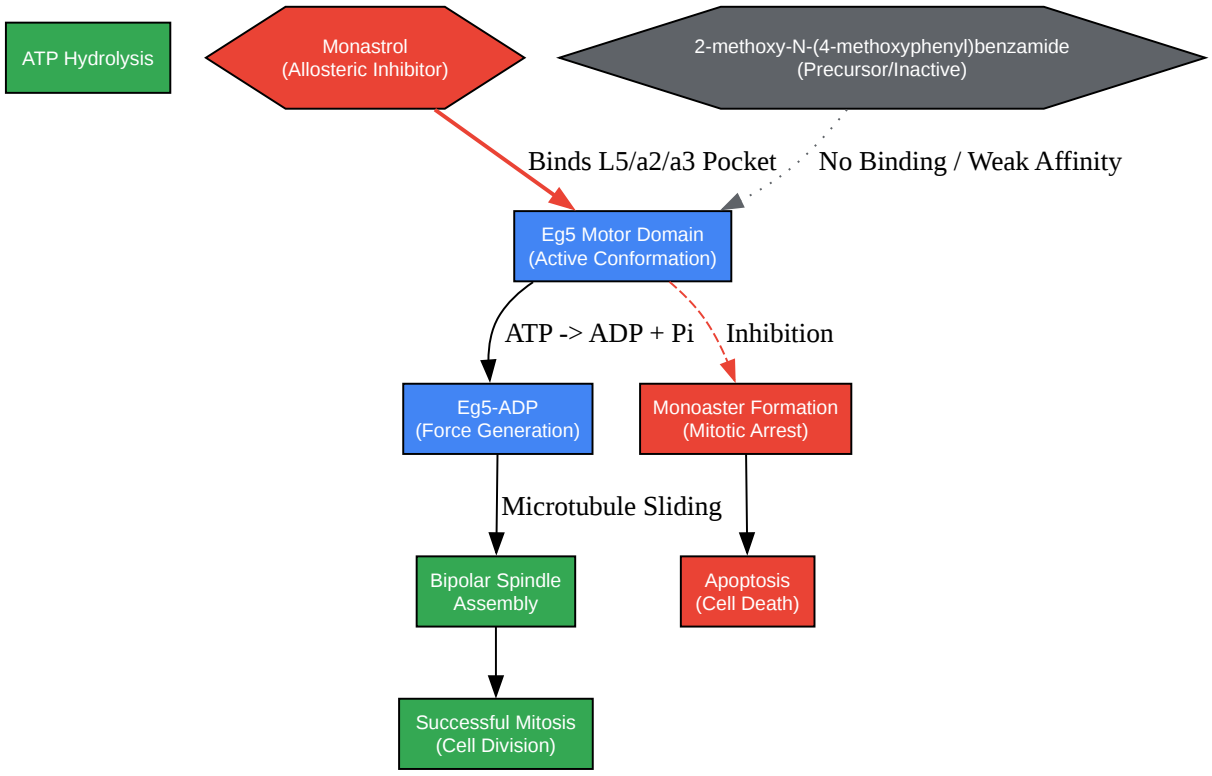
- Synthetic Context: In the synthesis of Monastrol analogs (via the Biginelli reaction), benzamide derivatives are often formed as intermediates (e.g., via the reaction of an aldehyde, urea, and dicarbonyl). This specific benzamide is likely a synthetic precursor or a degradation product rather than a potent inhibitor itself.

- Potential Off-Target: Simple methoxy-substituted benzamides often bind to the colchicine site of tubulin. If this compound exhibits antiproliferative activity, it is likely due to microtubule destabilization rather than specific Eg5 inhibition.

Visualization of Signaling & Inhibition

The following diagram illustrates the specific intervention point of Monastrol in the mitotic pathway compared to the likely inactivity of the benzamide precursor.

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Caption: Monastrol actively binds the allosteric pocket to induce monoaster formation. The benzamide analog lacks the necessary scaffold for high-affinity binding.

Comparative Potency Analysis

Biochemical Data (ATPase Assay)

- Monastrol:
  - IC

    :14

    M (Basal ATPase) to 50

M (Microtubule-stimulated).

- Reversibility: Fully reversible.
- Specificity: Highly specific for Eg5 (Kinesin-5); does not inhibit Kinesin-1 or Cenp-E.

- Benzamide Analog:
  - IC

    : Predicted >100

    M or Inactive.[2]
  - Note: In SAR studies of Eg5 inhibitors, removing the DHPM ring (opening the heterocycle) typically results in a complete loss of potency.

Cellular Data (Phenotype)

- Monastrol:
  - Phenotype: "Monoaster" spindles (rosette arrangement of chromosomes surrounded by microtubules).
  - EC

    :~20–50

    M in HeLa or MCF-7 cells.
  - Outcome: G2/M arrest followed by apoptosis (Mcl-1 dependent).
- Benzamide Analog:
  - Phenotype: Likely no effect at <100

    M unless it acts as a tubulin poison (which would cause dispersed chromosomes, not necessarily organized monoasters).

Experimental Protocols

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To validate the difference between these two compounds, use the following self-validating protocols.

Protocol A: In Vitro ATPase Assay (Biochemical Validation)

This assay measures the release of inorganic phosphate (Pi) during Eg5-mediated ATP hydrolysis.

- Reagents: Recombinant Eg5 Motor Domain (10 nM), Microtubules (Taxol-stabilized, 1 M), ATP (1 mM), CytoPhos Reagent (Pi detection).
- Setup:
  - Prepare a 96-well plate.
  - Add Monastrol (Positive Control) at 0.1, 1, 10, 50, 100 M.
  - Add Benzamide (Test Compound) at same concentrations.
  - Include DMSO only (Negative Control).
- Reaction: Incubate Eg5 + Compound + MTs for 10 min. Start reaction with ATP.
- Readout: Stop reaction after 20 min with CytoPhos. Measure Absorbance at 650 nm.
- Expected Result: Monastrol will show a dose-dependent decrease in Absorbance (IC ~20 M). The Benzamide should show a flat line (similar to DMSO) unless it interferes with the assay.

Protocol B: Immunofluorescence Microscopy (Phenotypic Validation)

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Distinguish between Eg5 inhibition (Monoasters) and Tubulin inhibition (Disordered polymers).

- Cell Line: HeLa or U2OS cells on coverslips.
- Treatment: Treat cells for 4–8 hours with 100

  M of each compound.
- Staining:
  - Fix with cold methanol (-20°C).
  - Primary Ab: Anti-

    -Tubulin (Microtubules) and Anti-Pericentrin (Centrosomes).
  - Stain DNA with DAPI.
- Analysis:
  - Monastrol: Look for Monoasters (centrosomes not separated, chromosomes in a ring).
  - Benzamide: Look for Bipolar Spindles (Inactive) or Depolymerized Microtubules (Tubulin inhibition).

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